

# An In-depth Technical Guide to 1-Methyl-2-(methylthio)imidazole

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## Compound of Interest

Compound Name: 1-Methyl-2-(methylthio)imidazole

Cat. No.: B120105

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This technical guide provides a comprehensive overview of **1-Methyl-2-(methylthio)imidazole**, a compound of significant interest to researchers, scientists, and drug development professionals. This document covers its nomenclature, physicochemical properties, synthesis, analytical determination, and its role as a metabolite of the widely used antithyroid drug, methimazole.

## Synonyms and Alternative Names

**1-Methyl-2-(methylthio)imidazole** is known by a variety of names in chemical literature and commercial catalogs. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

- Systematic IUPAC Name: 1-methyl-2-(methylsulfanyl)-1H-imidazole[1]
- Common Chemical Names:
  - **1-Methyl-2-(methylthio)imidazole**[2]
  - 2-Methylthio-3-methylimidazole[2]
  - 1-Methyl-2-(methylsulphanyl)-1H-imidazole
- Regulatory and Pharmacopoeial Designations:
  - Methimazole USP Related Compound C[3]

- Thiamazole Impurity C
- Other Identifiers:
  - CAS Number: 14486-52-3[2][3]
  - S-Methylmethimiazole[4]

## Quantitative Physicochemical and Analytical Data

A summary of the key quantitative data for **1-Methyl-2-(methylthio)imidazole** is presented in the table below. This information is crucial for its characterization, formulation, and analytical development.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> N <sub>2</sub> S	[2]
Molecular Weight	128.20 g/mol	[2]
Appearance	Clear, colorless liquid	[3]
Predicted pKa	5.88 ± 0.25	[3]
Predicted Density	1.14 ± 0.1 g/cm <sup>3</sup>	[3]
Solubility	Slightly soluble in Chloroform and Methanol	[3]
HPLC Detection Limit	0.17 µg/ml (0.017%)	[5]
HPLC Quantitation Limit	0.5 µg/ml (0.05%)	[5]

## Experimental Protocols

This section provides detailed methodologies for the synthesis of a related salt and the analytical quantification of **1-Methyl-2-(methylthio)imidazole**, which are essential for its preparation and quality control in a research and development setting.

## Synthesis of 1-Methyl-2-(methylsulfanyl)-1H-imidazole Hydroiodide

While a specific protocol for the free base is not readily available in the cited literature, a detailed synthesis for its hydroiodide salt has been reported. This salt can be a useful precursor and for characterization purposes.

### Materials:

- Methimazole (1-methyl-1H-imidazole-2-thiol)
- Iodomethane
- Acetone

### Procedure:

A direct methylation of methimazole is performed using an equimolar amount of iodomethane in acetone at room temperature. The reaction mixture is stirred, and upon completion, the product, 1-methyl-2-(methylsulfanyl)-1H-imidazole hydroiodide, is isolated. The purity of the isolated product can be confirmed by HPLC. A reported yield for this reaction is 91%.

## Quantification by High-Performance Liquid Chromatography (HPLC)

The following HPLC method has been validated for the determination of Thiamazole (Methimazole) and its related substances, including **1-Methyl-2-(methylthio)imidazole** (Impurity C).<sup>[5]</sup>

### Chromatographic Conditions:

- Column: Zorbax SB-C18, Rapid Resolution, 150 mm x 4.6 mm, 3.5 µm particle size.<sup>[5]</sup>
- Column Temperature: 25°C.<sup>[5]</sup>
- Mobile Phase: A gradient mixture of 0.03 M ammonium acetate buffer and acetonitrile.<sup>[5]</sup>
- Flow Rate: 0.7 ml/min.<sup>[5]</sup>

- Detection Wavelength: 252 nm.[5]
- Injection Volume: 10 µL.

#### Standard and Sample Preparation:

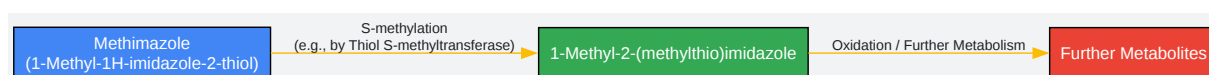
- Standard Solution: Prepare a standard solution of **1-Methyl-2-(methylthio)imidazole** in a suitable diluent to achieve a known concentration.
- Sample Solution: Accurately weigh and dissolve the sample containing methimazole in the diluent to achieve a target concentration.

#### Procedure:

Inject the standard and sample solutions into the HPLC system and record the chromatograms. The quantification of **1-Methyl-2-(methylthio)imidazole** is performed using an external standard calibration method. The method has been shown to be linear for impurity C in the concentration range of 0.5 µg/ml to 12.6 µg/ml.[5]

## Metabolic Pathway of Methimazole

**1-Methyl-2-(methylthio)imidazole** is a known metabolite of the antithyroid drug methimazole. The metabolic pathway involves the S-methylation of the thiol group of methimazole. This biotransformation is a key consideration in understanding the pharmacology and toxicology of methimazole. The metabolism of methimazole primarily occurs in the liver and involves cytochrome P450 (CYP) enzymes and flavin-containing monooxygenases (FMO).[6]

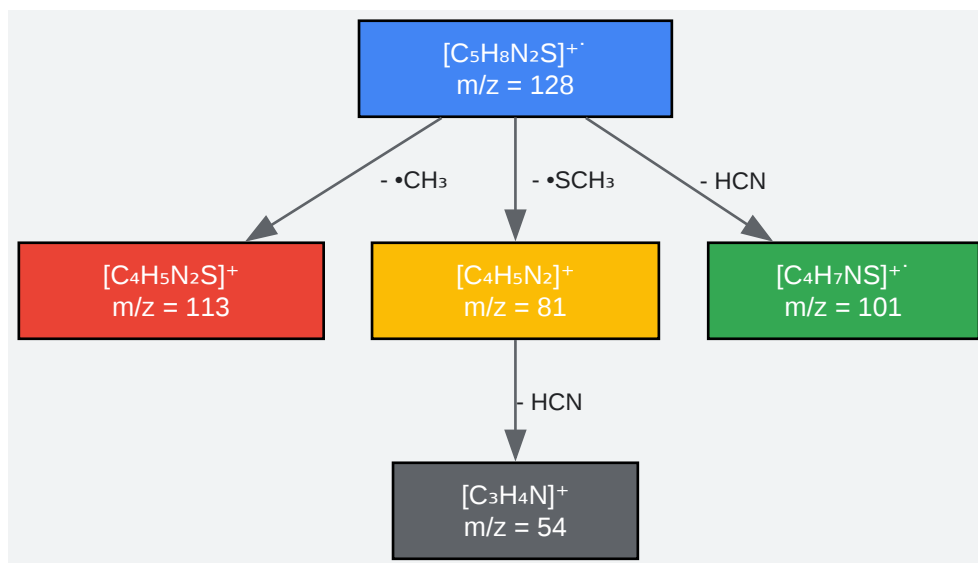


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Metabolic conversion of Methimazole.

## Mass Spectrometry Fragmentation

Understanding the mass spectral fragmentation pattern of **1-Methyl-2-(methylthio)imidazole** is crucial for its identification in complex matrices, such as in metabolic studies or impurity profiling. Based on the principles of mass spectrometry, the following fragmentation pathways can be predicted for the molecular ion ( $M^{+}$ ) at  $m/z$  128.



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Predicted mass fragmentation of **1-Methyl-2-(methylthio)imidazole**.

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